

Personal protective equipment for handling Fobrepodacin disodium

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Compound of Interest

Compound Name: *Fobrepodacin disodium*

Cat. No.: *B12297940*

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Essential Safety and Handling Guide for Fobrepodacin Disodium

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fobrepodacin disodium** (also known as SPR720). The following procedures are designed to ensure the safe handling, storage, and disposal of this investigational compound.

Physicochemical and Toxicological Data

While a specific Safety Data Sheet (SDS) for **Fobrepodacin disodium** is not publicly available, the following table summarizes known properties and toxicological information gathered from clinical trial data and chemical supplier information.

Property	Value	Source
Synonyms	SPR720 disodium, pVXc-486 disodium	[1]
Molecular Formula	C ₂₁ H ₂₄ FN ₆ Na ₂ O ₆ P	[2]
Molecular Weight	554.427 g/mol	[2]
Appearance	Solid (assumed)	[3]
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	[2]
Known Adverse Effects in Humans (at therapeutic doses)	Most Common: Gastrointestinal issues (nausea, vomiting, diarrhea) and headache (mild to moderate severity).[4][5] Dose-limiting: Potential for reversible grade 3 hepatotoxicity at higher doses (1,000mg orally once daily).[6][7][8]	
Primary Route of Elimination	Metabolic clearance appears to be the primary route.	[9]

Personal Protective Equipment (PPE)

Given that **Fobrepodacin disodium** is an investigational drug with potential for hepatotoxicity, it should be handled as a hazardous compound. The following PPE is mandatory to minimize exposure:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear two pairs of chemotherapy-rated nitrile gloves.[10] Disposable gloves must not be reused and should be discarded with infectious laboratory waste.[7]
- Body Protection: A disposable, fluid-resistant gown should be worn.

- Respiratory Protection: For procedures that may generate aerosols or fine powders, a properly fitted N95 respirator or higher is required.

Operational and Disposal Plans

Handling and Storage:

- Handle **Fobrepodacin disodium** in a designated area, such as a chemical fume hood or a biological safety cabinet, to prevent inhalation of any dust.
- Ensure adequate ventilation in the handling area.
- Avoid contact with skin and eyes.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, adhering to the recommended storage temperatures (-20°C for powder, -80°C for solutions).
[\[2\]](#)

Disposal:

- All disposable PPE (gloves, gowns, etc.) and any materials used to clean up spills should be considered hazardous waste.
- Dispose of **Fobrepodacin disodium** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of it down the drain or in regular trash.

Spill Response:

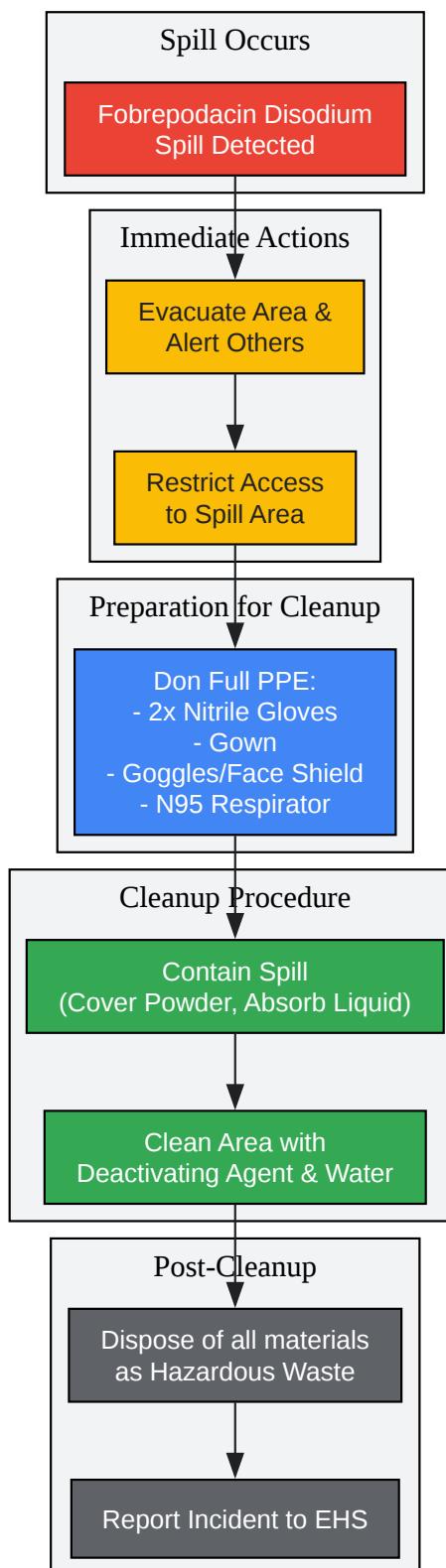
- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.
- Don Appropriate PPE: Before attempting to clean the spill, put on the full PPE described above.
- Contain the Spill: For powdered spills, gently cover with absorbent pads to avoid raising dust. For liquid spills, use absorbent material to contain the spill.

- **Clean the Area:** Carefully clean the spill area with an appropriate deactivating agent, followed by a thorough cleaning with soap and water.
- **Dispose of Waste:** All materials used for cleanup must be placed in a sealed, labeled hazardous waste container for proper disposal.
- **Report the Incident:** Report the spill to your institution's Environmental Health and Safety (EHS) department.

Experimental Workflow and Safety Diagrams

Fobrepodacin Disodium Spill Response Workflow

The following diagram outlines the step-by-step procedure for safely managing a spill of **Fobrepodacin disodium**.



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Caption: Workflow for handling a **Fobrepodacin disodium** spill.

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